

Application Notes and Protocols: Solubility of N-Demethylricinine in Organic Solvents

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Compound of Interest		
Compound Name:	N-Demethylricinine	
Cat. No.:	B131565	Get Quote

Authored for: Researchers, Scientists, and Drug Development Professionals

Introduction

N-Demethylricinine is a pyridine alkaloid and a demethylated metabolite of ricinine, a compound found in the castor bean plant (Ricinus communis). As a key impurity in the synthesis of Gimeracil, an inhibitor of dihydropyrimidine dehydrogenase, understanding its solubility characteristics is crucial for purification, formulation, and analytical method development. This document provides a summary of the known solubility of **N-demethylricinine** in various organic solvents and a detailed protocol for its experimental determination.

Solubility Data

The solubility of **N-demethylricinine** has been characterized in a limited number of organic solvents. The following table summarizes the available quantitative and qualitative data to guide solvent selection for various applications. For context, qualitative solubility data for the closely related compound, ricinine, is also included.



Solvent	N-Demethylricinine Solubility	Ricinine Solubility
Dimethyl Sulfoxide (DMSO)	50 mg/mL (requires sonication) [1]	Slightly Soluble
Acetonitrile	Slightly Soluble (enhanced with heat)[2]	-
Chloroform	Data not available	Soluble
Acetone	Data not available	Soluble
Methanol	Data not available	Slightly Soluble
Ethanol	Data not available	-

Note: The structural similarity between **N-demethylricinine** and ricinine suggests that their solubility profiles may be comparable. However, experimental verification is strongly recommended.

Experimental Protocol: Determination of N-Demethylricinine Solubility via the Shake-Flask Method

This protocol outlines the widely accepted shake-flask method for determining the equilibrium solubility of **N-demethylricinine** in a given organic solvent.

Materials and Equipment

- N-Demethylricinine (solid, high purity)
- Organic solvent of choice (e.g., DMSO, acetonitrile, ethanol, methanol, acetone, chloroform),
 analytical grade
- Scintillation vials or glass flasks with screw caps
- Orbital shaker or rotator with temperature control



- Analytical balance
- Syringe filters (e.g., 0.22 μm PTFE)
- Syringes
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer
- Centrifuge (optional)

Procedure

- Preparation: Add an excess amount of solid N-demethylricinine to a series of vials. The
 exact amount should be sufficient to ensure that undissolved solid remains at equilibrium.
- Solvent Addition: Accurately add a known volume of the selected organic solvent to each vial.
- Equilibration: Tightly cap the vials and place them in an orbital shaker set to a constant temperature (e.g., 25 °C) and agitation speed. Allow the mixture to equilibrate for a sufficient period (typically 24-48 hours) to ensure saturation.
- Phase Separation: After equilibration, allow the vials to stand undisturbed to let the excess solid settle. If necessary, centrifuge the vials at a low speed to facilitate the separation of the solid and liquid phases.
- Sample Collection: Carefully withdraw an aliquot of the supernatant using a syringe.
- Filtration: Immediately filter the collected supernatant through a syringe filter into a clean vial to remove any remaining undissolved solid.
- Dilution: Accurately dilute the filtered saturated solution with the same organic solvent to a concentration that falls within the linear range of the analytical method.

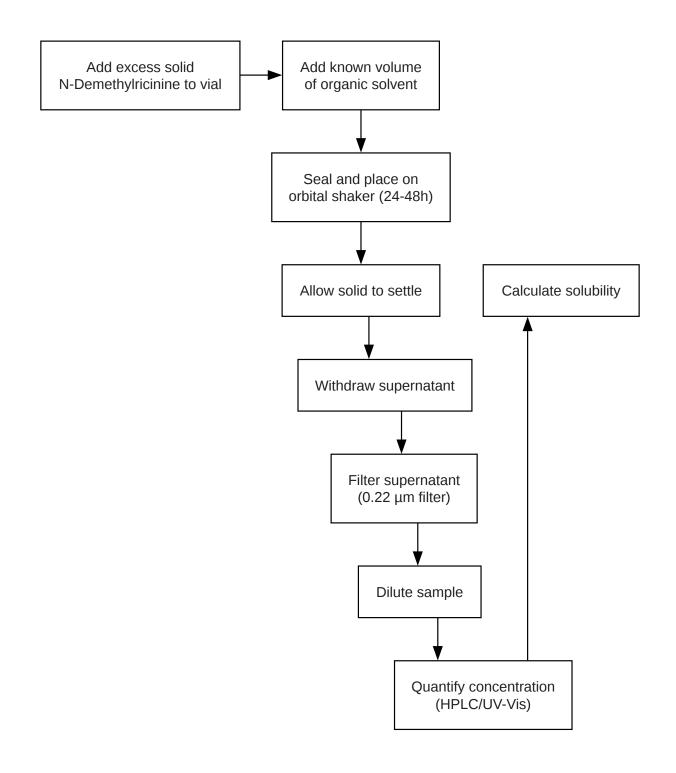


- Quantification: Analyze the diluted sample using a pre-calibrated HPLC or UV-Vis spectrophotometry method to determine the concentration of N-demethylricinine.
- Calculation: Calculate the solubility of **N-demethylricinine** in the solvent (e.g., in mg/mL or g/L) based on the measured concentration and the dilution factor.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the shake-flask solubility determination protocol.





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Caption: Workflow for Shake-Flask Solubility Determination.



Signaling Pathways

Currently, there is no specific signaling pathway that has been elucidated for **N-demethylricinine**. It is primarily recognized as a metabolite of ricinine, which is involved in the pyridine nucleotide cycle. Further research is required to determine if **N-demethylricinine** has any independent biological activity or interacts with specific signaling pathways.

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References

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- 2. CAS:21642-98-8|N-Demethyl Ricinine Drug Delivery [ebclink.com]
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